

# 2-(tert-Butyl)-4-chlorophenol molecular structure and IUPAC name

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## Compound of Interest

Compound Name: 2-(tert-Butyl)-4-chlorophenol

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## An In-depth Technical Guide to 2-(tert-Butyl)-4-chlorophenol

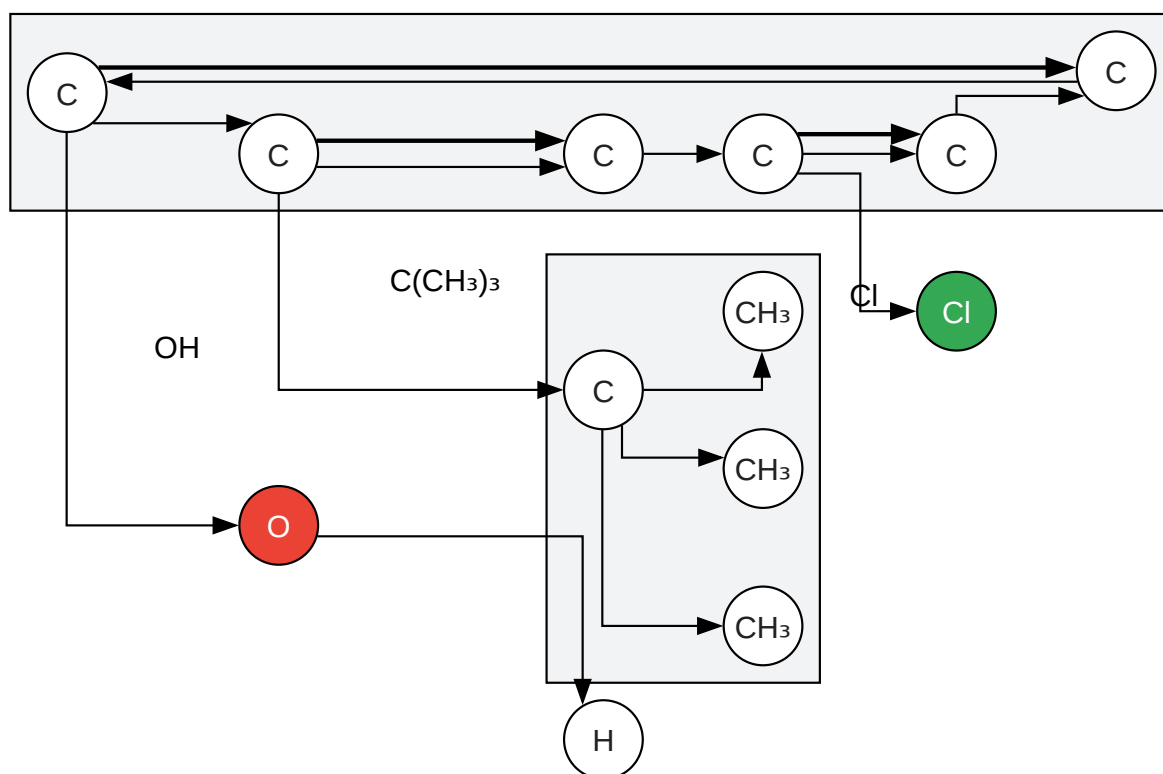
This technical guide provides a comprehensive overview of **2-(tert-Butyl)-4-chlorophenol**, a substituted phenol of interest to researchers and professionals in drug development and chemical synthesis. This document details its molecular structure, IUPAC nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis.

### Molecular Structure and IUPAC Name

**2-(tert-Butyl)-4-chlorophenol** is an organic compound featuring a phenol ring substituted with a tert-butyl group at the ortho position (carbon 2) and a chlorine atom at the para position (carbon 4) relative to the hydroxyl group.

IUPAC Name: 2-tert-butyl-4-chlorophenol.[\[1\]](#)

Synonyms: 4-Chloro-2-tert-butylphenol, 2-tert-Butyl-p-chlorophenol, Phenol, 4-chloro-2-(1,1-dimethylethyl)-.[\[2\]](#)[\[3\]](#)



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Caption: Molecular structure of **2-(tert-Butyl)-4-chlorophenol**.

## Physicochemical Properties

The key physicochemical properties of **2-(tert-Butyl)-4-chlorophenol** are summarized in the table below. This data is essential for understanding the compound's behavior in various experimental and industrial settings.

| Property          | Value                               | Reference |
|-------------------|-------------------------------------|-----------|
| CAS Number        | 13395-85-2                          | [1][2]    |
| Molecular Formula | C <sub>10</sub> H <sub>13</sub> ClO | [1][2][3] |
| Molecular Weight  | 184.66 g/mol                        | [1][2]    |
| Boiling Point     | 239 °C                              | [2]       |
| Density           | 1.109 g/cm <sup>3</sup>             | [2]       |
| Flash Point       | 98 °C                               | [2]       |
| pKa               | 10.89 ± 0.18 (Predicted)            | [2]       |
| Appearance        | Colorless solid                     | [2][4]    |

## Experimental Protocols: Synthesis

A common method for the synthesis of **2-(tert-Butyl)-4-chlorophenol** involves the Friedel-Crafts alkylation of 4-chlorophenol with tert-butanol.[2][4] The detailed experimental protocol is provided below.

Reaction: Friedel-Crafts Alkylation

Starting Materials:

- 4-Chlorophenol (0.39 mol)[2][4]
- tert-Butanol (0.78 mol)[2][4]

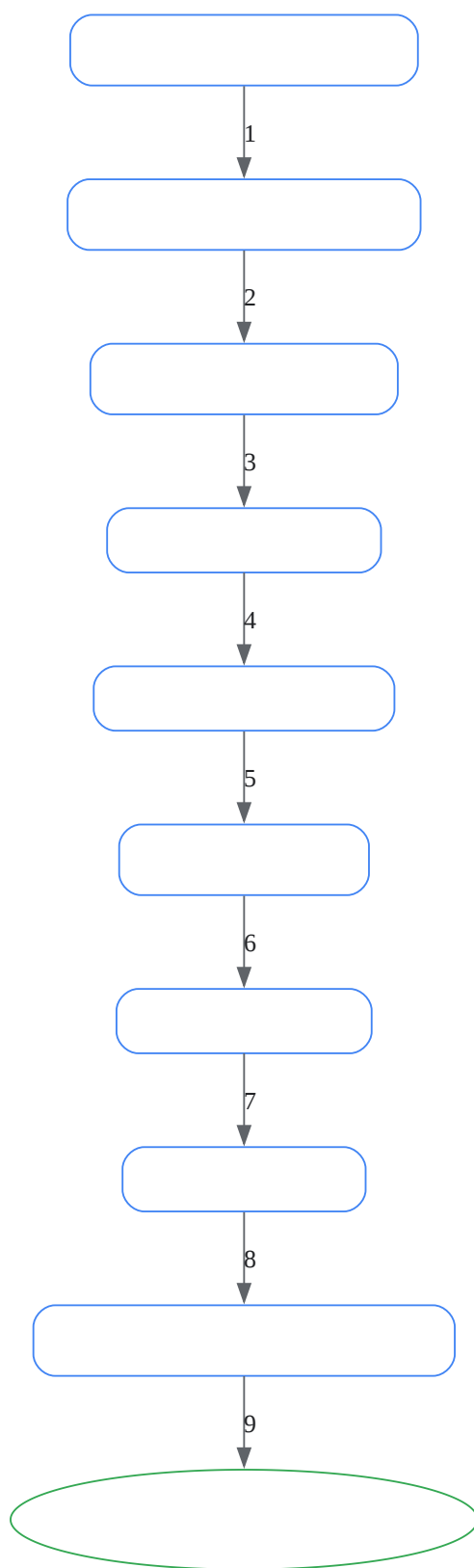
Reagents and Solvents:

- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)[2][4]
- Concentrated Hydrochloric Acid (HCl)[2]
- Ethyl Acetate (EA)[2][4]
- Petroleum Ether[2]

- Water (H<sub>2</sub>O)[2]
- Brine[2]
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)[2][4]

Procedure:

- Reaction Setup: A mixture of 4-chlorophenol (50 g, 0.39 mol) and tert-butanol (57.6 g, 0.78 mol) is prepared. Concentrated hydrochloric acid is added to this mixture.[2]
- Catalyst Addition: Concentrated sulfuric acid (40 mL) is added dropwise to the mixture.[2][4]
- Reaction Conditions: The reaction mixture is stirred at room temperature for 48 hours.[2][4]
- Work-up and Extraction: Upon completion, the reaction mixture is poured into ice water and extracted twice with ethyl acetate.[2] The combined organic layers are washed sequentially with water (three times) and brine.[2]
- Drying and Filtration: The organic layer is dried over anhydrous sodium sulfate and then filtered.[2][4]
- Purification: The filtrate is concentrated under reduced pressure. The resulting crude product is purified by column chromatography using a mixture of petroleum ether and ethyl acetate (40:1) as the eluent.[2]
- Final Product: The purified product, **2-(tert-butyl)-4-chlorophenol**, is obtained as a colorless solid with a yield of approximately 68%.[2]



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Caption: Workflow for the synthesis of **2-(tert-Butyl)-4-chlorophenol**.

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